

A Technical Guide to Commercial Sourcing of High-Purity Methyl 4-Aminocyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>Methyl 4-aminocyclohexanecarboxylate</i>
Cat. No.:	B1348351

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For researchers and professionals in drug development, securing a stable supply of high-purity chemical intermediates is a critical step in the research and manufacturing pipeline. **Methyl 4-aminocyclohexanecarboxylate**, a key building block in the synthesis of various active pharmaceutical ingredients, is available from several commercial suppliers. This guide provides an overview of these suppliers and the technical specifications of the available products.

The compound is most commonly supplied as the hydrochloride salt, which enhances its stability and handling properties. It is crucial for researchers to distinguish between the cis and trans isomers, as the stereochemistry of the molecule can significantly impact its reactivity and the properties of the downstream products. The trans-isomer is the most frequently offered configuration.

Commercial Supplier Data

The following table summarizes the offerings for **methyl 4-aminocyclohexanecarboxylate** from various chemical suppliers. Purity levels are typically determined by titration or other analytical methods, and this information is usually available on the product's Certificate of Analysis.

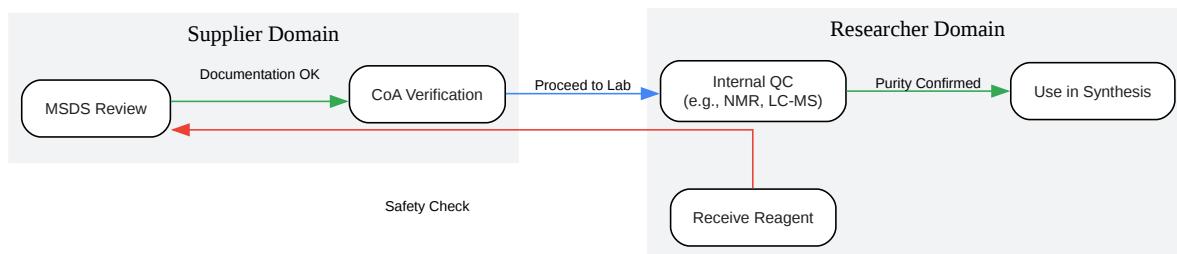
Supplier	Product Name	CAS Number	Purity	Available Forms
TCI America	Methyl trans-4-aminocyclohexanecarboxylate Hydrochloride	61367-07-5	>98.0% [1] [2]	White to almost white powder/crystal [1]
TCI America	Methyl 4-aminocyclohexanecarboxylate Hydrochloride (cis/trans mixture)	61367-07-5 (trans)	>98.0% [3]	cis- and trans-mixture [3]
Fisher Scientific	Methyl trans-4-aminocyclohexanecarboxylate hydrochloride	61367-07-5	97% [4] [5]	Not Specified
Abound Chem	Methyl trans-4-aminocyclohexanecarboxylate hydrochloride	61367-07-5	98% [6]	Not Specified
Simson Pharma	Methyl trans-4-aminocyclohexanecarboxylate hydrochloride	61367-07-5	High Quality	Certificate of Analysis provided
BLD Pharm	Methyl trans-4-aminocyclohexanecarboxylate hydrochloride	61367-07-5	Not Specified	Available

Experimental Protocols

Commercial suppliers of chemical reagents like **methyl 4-aminocyclohexanecarboxylate** provide essential documentation regarding the quality and safety of the product, such as a

Certificate of Analysis (CoA) and a Material Safety Data Sheet (MSDS). The CoA includes details on the purity and physical properties of the specific lot.

However, these suppliers do not typically provide detailed experimental protocols for the application of the chemical in synthetic or biological research. Methodologies for its use as a pharmaceutical intermediate or in other research applications would be found in peer-reviewed scientific literature and patents. The workflow for handling and verifying an incoming chemical reagent is outlined below.

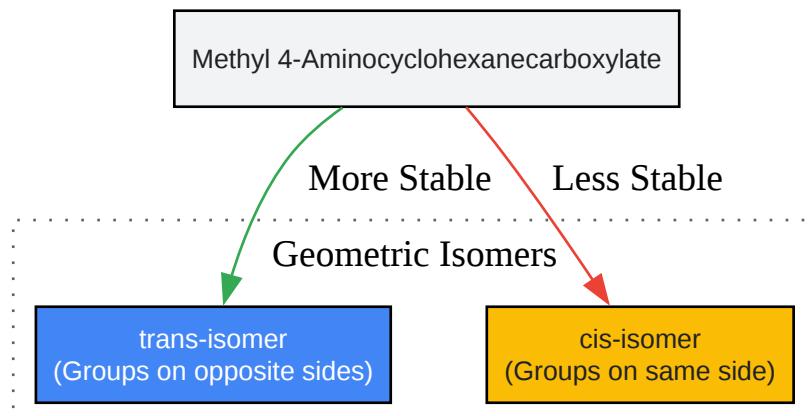


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General workflow for receiving and verifying a chemical reagent.

Isomeric Considerations

Methyl 4-aminocyclohexanecarboxylate exists as two primary geometric isomers: cis and trans. The spatial arrangement of the amino and ester functional groups relative to the cyclohexane ring is a critical factor in synthetic chemistry. The trans isomer, where the functional groups are on opposite sides of the ring, is generally more stable and is the more commonly available isomer.



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Relationship between cis and trans isomers of the compound.

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References

- 1. Methyl trans-4-Aminocyclohexanecarboxylate Hydrochloride | 61367-07-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. Methyl trans-4-Aminocyclohexanecarboxylate Hydrochloride 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. Methyl 4-Aminocyclohexanecarboxylate Hydrochloride (cis- and trans- mixture) 98.0+%, TCI America 5 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 4. Methyl trans-4-aminocyclohexanecarboxylate hydrochloride, 97% | Fisher Scientific [fishersci.ca]
- 5. Chlorhydrate de méthyle de trans-4-aminocyclohexanecarboxylate, 97 %, Thermo Scientific Chemicals 1 g [thermofisher.com]
- 6. aboundchem.com [aboundchem.com]
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